

Application of RIPK1-IN-4 in Autoimmune Disease Models

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Introduction

Receptor-Interacting Protein Kinase 1 (RIPK1) is a critical regulator of cellular signaling pathways that control inflammation, apoptosis, and necroptosis.[1][2] Its kinase activity is implicated in the pathogenesis of a variety of autoimmune and inflammatory diseases, making it a promising therapeutic target.[3] **RIPK1-IN-4** is a potent and selective type II kinase inhibitor of RIPK1, binding to an inactive conformation of the kinase.[4][5] These application notes provide a comprehensive overview of the use of **RIPK1-IN-4** in preclinical autoimmune disease models, including detailed protocols and expected outcomes based on the current understanding of RIPK1 inhibition.

Mechanism of Action

RIPK1 acts as a molecular switch, balancing cell survival and death.[6] Upon stimulation by factors such as Tumor Necrosis Factor-alpha (TNFα), RIPK1 can initiate either pro-survival signaling through the NF-κB pathway or programmed cell death pathways (apoptosis and necroptosis).[7][8] The kinase activity of RIPK1 is essential for the induction of necroptosis and RIPK1-dependent apoptosis.[2][8] **RIPK1-IN-4**, as a type II inhibitor, locks the kinase in an inactive state, thereby preventing the downstream signaling cascades that lead to inflammation and cell death.[4][5]

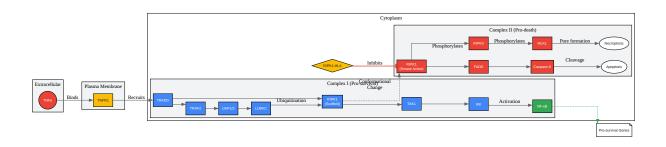


Data Presentation

In Vitro Activity of RIPK1-IN-4

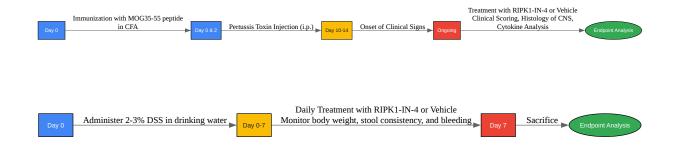
| Target | Assay | IC50 (nM) | Reference |
|--------|-------------------------|-----------|-----------|
| RIPK1 | Kinase Assay | 16 | [4][5][9] |
| RIPK1 | ADP-Glo Kinase Assay | 10 | [4][5][9] |

Signaling Pathway Visualization









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